

A Comparative Guide to Electrolyte Additives for Aqueous Zinc-Ion Batteries

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Compound of Interest

Compound Name: Tetramethylammonium
hydrogensulfate

Cat. No.: B1630505

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The quest for safer, more cost-effective, and higher-performance energy storage systems has propelled aqueous zinc-ion batteries (ZIBs) into the spotlight. Their inherent safety and the natural abundance of zinc make them a promising alternative to lithium-ion technology. However, challenges such as zinc dendrite growth, the hydrogen evolution reaction (HER), and anode corrosion hinder their widespread commercialization. Electrolyte engineering, specifically the use of additives, has emerged as a highly effective strategy to mitigate these issues and enhance battery performance. This guide provides a comparative analysis of various electrolyte additives, supported by experimental data and detailed methodologies, to aid researchers in the development of advanced aqueous ZIBs.

Performance Comparison of Electrolyte Additives

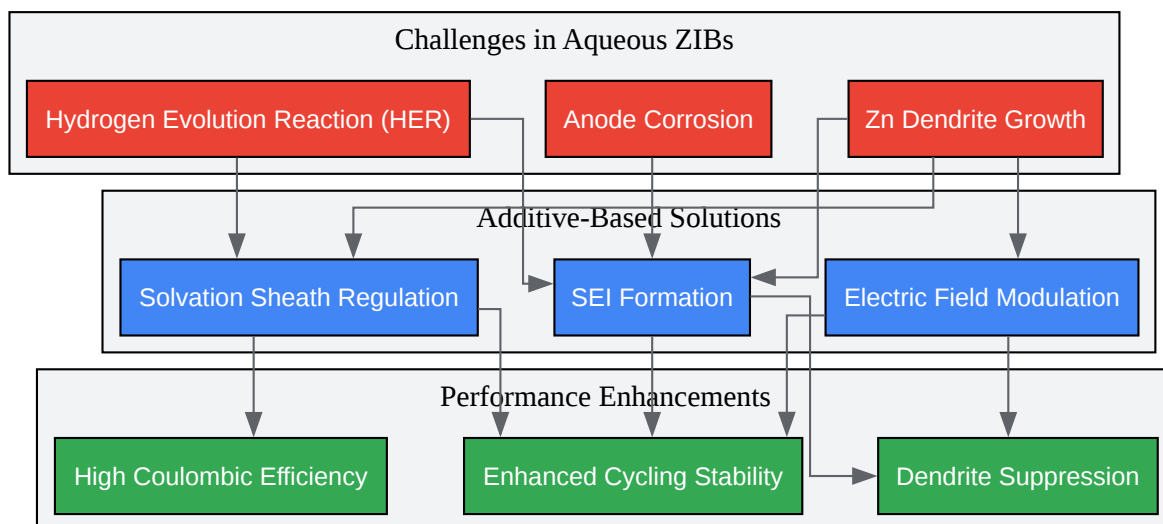
The efficacy of an electrolyte additive is primarily evaluated by its ability to improve the Coulombic efficiency (CE), enhance cycling stability, and suppress the formation of zinc dendrites. The following table summarizes the performance of different categories of additives based on data from recent studies.

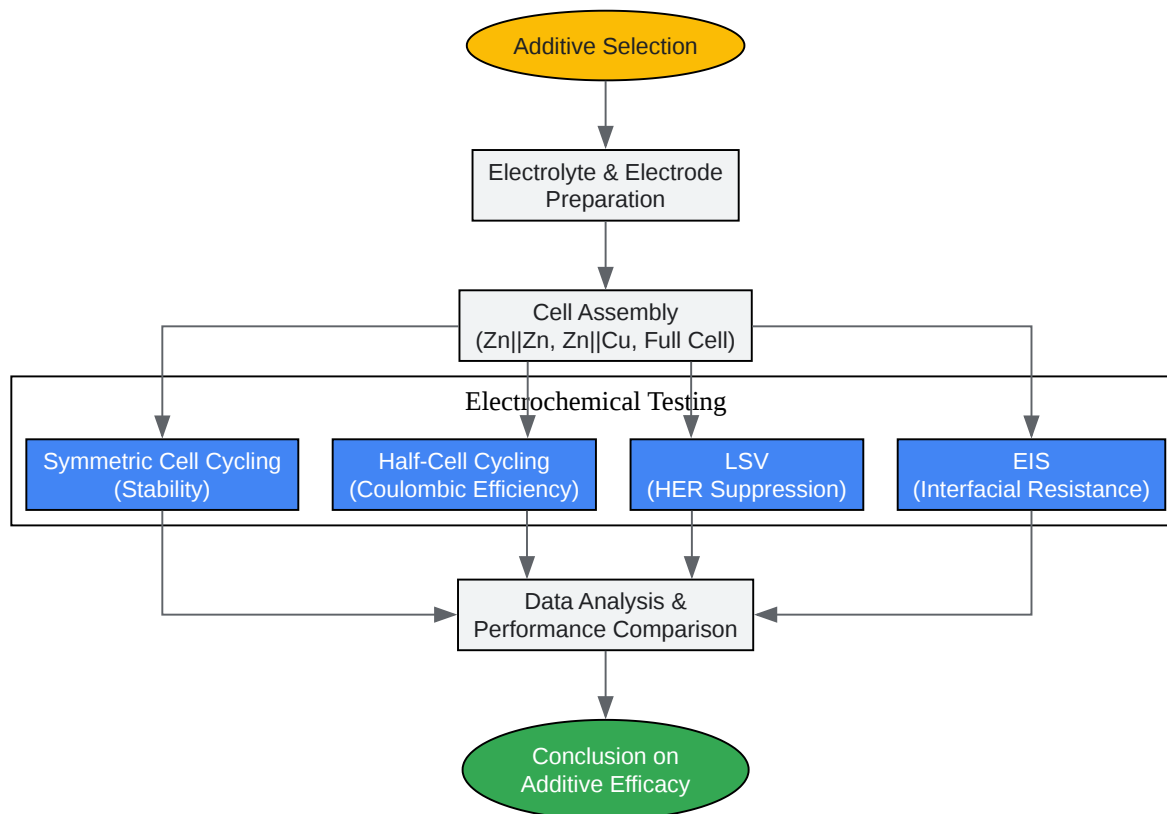
| Additive Category | Specific Additive | Concentration | Base Electrolyte | Current Density | Cycling Stability (Zn Zn Cell) | Avg. Coulombic Efficiency (Zn Cu Cell) |
|-------------------|---------------------------|---------------|-------------------|-----------------------|---------------------------------|---|
| Organic Molecules | Polyethylene Glycol (PEG) | 20% | ZnSO ₄ | 1 mA cm ⁻² | >1400 hours | 99.43% over 750 cycles |
| | Dimethyl Sulfoxide (DMSO) | 20 vol% | | | | |

ZnSO_4 | Not Specified | >3000 cycles ($\text{Zn}||\text{MnO}_2$ full cell) | Not Specified | | | Propylene
 Carbonate (PC) | 20% | $\text{Zn}(\text{CF}_3\text{SO}_3)_2$ | 0.5 A g^{-1} | Not Specified | >99% (Full Cell) | | | Vanillin |
 5 mM | 2 M ZnSO_4 | 1 mA cm^{-2} | >1000 hours | 99.8% | | Ionic Liquids | | | | | | | 1-Ethyl-3-
 methylimidazolium chloride (EMIMCl) | Not Specified | ZnSO_4 | Not Specified | Not Specified |
 Up to 99.9% | | Surfactants | | | | | | | Cetyltrimethylammonium Bromide (CTAB) | Not
 Specified | ZnSO_4 | Not Specified | Enhanced stability reported | Not Specified | | |
 Tetramethylammonium (TMA^+) based | 0.5 g L^{-1} | ZnSO_4 | 10 mA cm^{-2} | >500 hours | Not
 Specified | | Inorganic Additives | | | | | | | Manganese Sulfate (MnSO_4) | 0.1 M | 2 M ZnSO_4 | 1
 mA cm^{-2} | >1000 cycles (Full Cell) | 98.6% (Full Cell) | | | Magnesium Sulfate (MgSO_4) | 0.1 M |
 ZnSO_4 | Not Specified | 300 hours | Not Specified | | Amino Acids | | | | | | | D-Phenylalanine
 (DPA) | Not Specified | ZnSO_4 | 20 mA cm^{-2} | Stable at high current densities | 99.37% |

Mechanisms of Action: A Visualized Approach

Electrolyte additives function through various mechanisms to stabilize the zinc anode and improve overall battery performance. These mechanisms primarily involve modifying the Zn^{2+} solvation sheath, forming a protective solid electrolyte interphase (SEI), and regulating the electric field at the electrode-electrolyte interface. The following diagram illustrates the logical relationship between the problems in aqueous ZIBs and the solutions offered by different additive strategies.





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